

Cissetin: A Technical Guide to a Novel Antifungal Agent

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Compound of Interest

Compound Name: *Cissetin*

Cat. No.: *B15566016*

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Introduction

Cissetin is a naturally occurring compound that has been identified as a potent antifungal agent. It belongs to the class of pyrrolidinone antibiotics and is characterized by a unique cis-octalin ring fusion, distinguishing it from other members of the setin family of natural products. This technical guide provides a comprehensive overview of the chemical structure, known biological activities, and available data on **Cissetin**, designed to support further research and development efforts.

Chemical Structure and Properties

Cissetin is a complex molecule with the chemical formula $C_{23}H_{33}NO_4$. Its systematic IUPAC name is (3Z,5S)-3-[[[(1S,2R,4aS,6S,8aS)-1,6-dimethyl-2-[(E)-prop-1-enyl]-4a,5,6,7,8,8a-hexahydro-2H-naphthalen-1-yl]-hydroxymethylidene]-5-(1-hydroxyethyl)-1-methylpyrrolidine-2,4-dione^[1].

Table 1: Chemical and Physical Properties of **Cissetin**

Property	Value	Source
Molecular Formula	C ₂₃ H ₃₃ NO ₄	PubChem[1]
IUPAC Name	(3Z,5S)-3- [[[(1S,2R,4aS,6S,8aS)-1,6- dimethyl-2-[(E)-prop-1- enyl]-4a,5,6,7,8,8a-hexahydro- 2H-naphthalen-1-yl]- hydroxymethylidene]-5-(1- hydroxyethyl)-1- methylpyrrolidine-2,4-dione	PubChem[1]
Molecular Weight	387.5 g/mol	Calculated
CAS Number	Not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Spectroscopic Data:

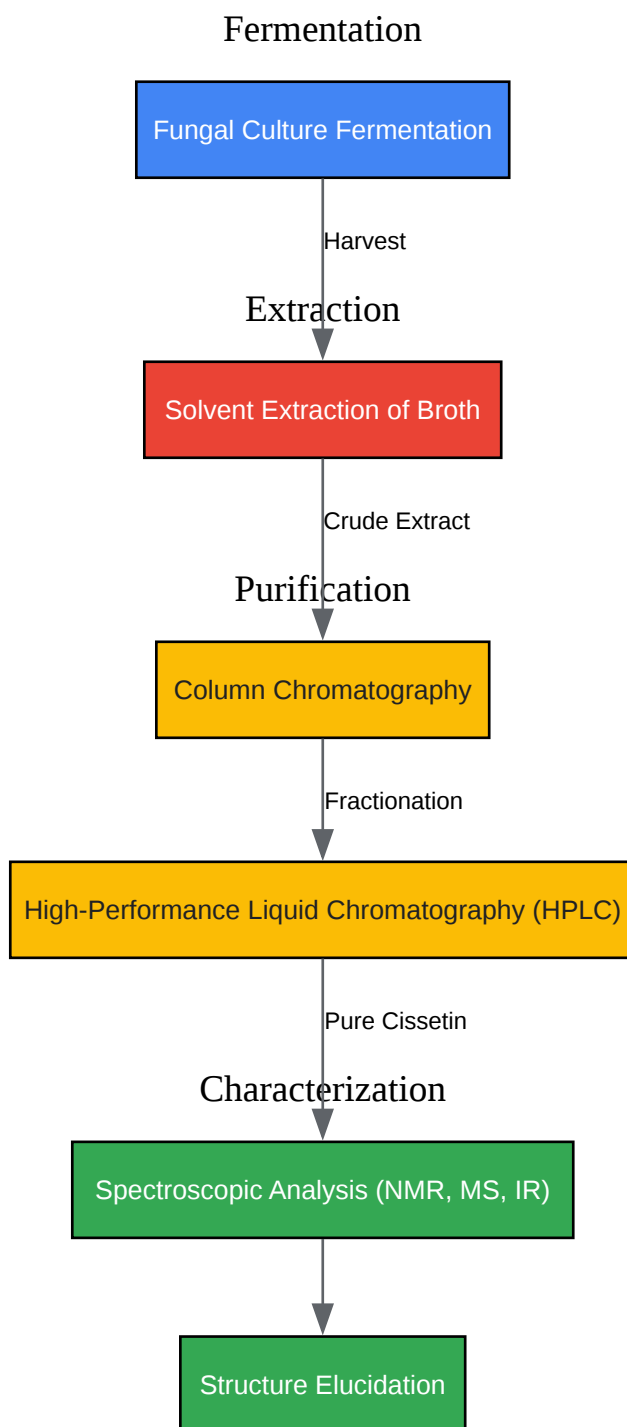
Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **Cissetin** are not readily available in public databases. The primary source of this information would be the original isolation and identification paper by Boros et al. (2003), which is not widely accessible.

Experimental Protocols

Isolation and Purification

Cissetin was first isolated from a fungal source. The general methodology for the isolation of such natural products typically involves a multi-step process. While the specific protocol for **Cissetin** is not detailed in publicly available literature, a generalized workflow can be inferred.

Diagram 1: Generalized Experimental Workflow for **Cissetin** Isolation



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Caption: A logical workflow for the isolation and identification of **Cisetin**.

Biological Activity and Mechanism of Action

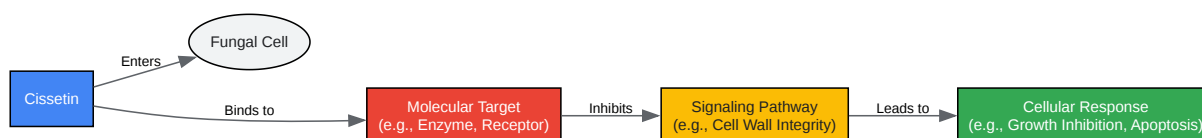
Cissetin is reported to be a setin-like antibiotic with antifungal properties. The pyrrolidinone ring system is a common feature in many biologically active natural products with diverse activities, including antifungal and antibacterial effects.

The precise mechanism of action for **Cissetin** has not been elucidated in the available literature. However, by analogy to other pyrrolidinone and setin-like antibiotics, it may involve the disruption of essential cellular processes in fungi. Potential mechanisms could include the inhibition of key enzymes involved in cell wall biosynthesis or interference with cellular signaling pathways.

Potential Signaling Pathways

The specific signaling pathways affected by **Cissetin** remain to be investigated. Given its classification as a setin-like antibiotic, it is plausible that its mechanism could be related to pathways targeted by similar compounds. However, without experimental data, any proposed pathway is speculative.

Diagram 2: Hypothetical Antifungal Mechanism of Action



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Caption: A potential mechanism of action for **Cissetin**'s antifungal activity.

Conclusion and Future Directions

Cissetin represents a promising lead compound for the development of new antifungal therapies. Its unique chemical structure offers opportunities for medicinal chemistry exploration to enhance its potency and spectrum of activity. Key areas for future research include:

- Total Synthesis: Development of a synthetic route to **Cissetin** to enable the production of analogues for structure-activity relationship (SAR) studies.
- Mechanism of Action Studies: Elucidation of the specific molecular target and signaling pathways affected by **Cissetin** to understand its antifungal activity.
- In Vivo Efficacy: Evaluation of the antifungal activity of **Cissetin** in animal models of fungal infections.
- Spectroscopic and Physicochemical Characterization: Detailed analysis to provide a complete dataset for this molecule.

The information presented in this guide, although limited by the availability of public data, provides a foundational understanding of **Cissetin** for the scientific community. Further investigation into this novel antibiotic is warranted to fully explore its therapeutic potential.

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References

- 1. researchgate.net [researchgate.net]
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